

# Patient preparation and injection technique for Fluciclovine imaging

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## Compound of Interest

Compound Name: *Fluciclovine*

Cat. No.: *B1672863*

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## Application Notes and Protocols for Fluciclovine F 18 Imaging

For Researchers, Scientists, and Drug Development Professionals

These detailed application notes and protocols provide comprehensive guidance on patient preparation and injection techniques for **Fluciclovine** F 18 (commercially known as Axumin®) Positron Emission Tomography (PET) imaging. Adherence to these guidelines is crucial for optimal image quality and accurate interpretation in clinical research and drug development settings.

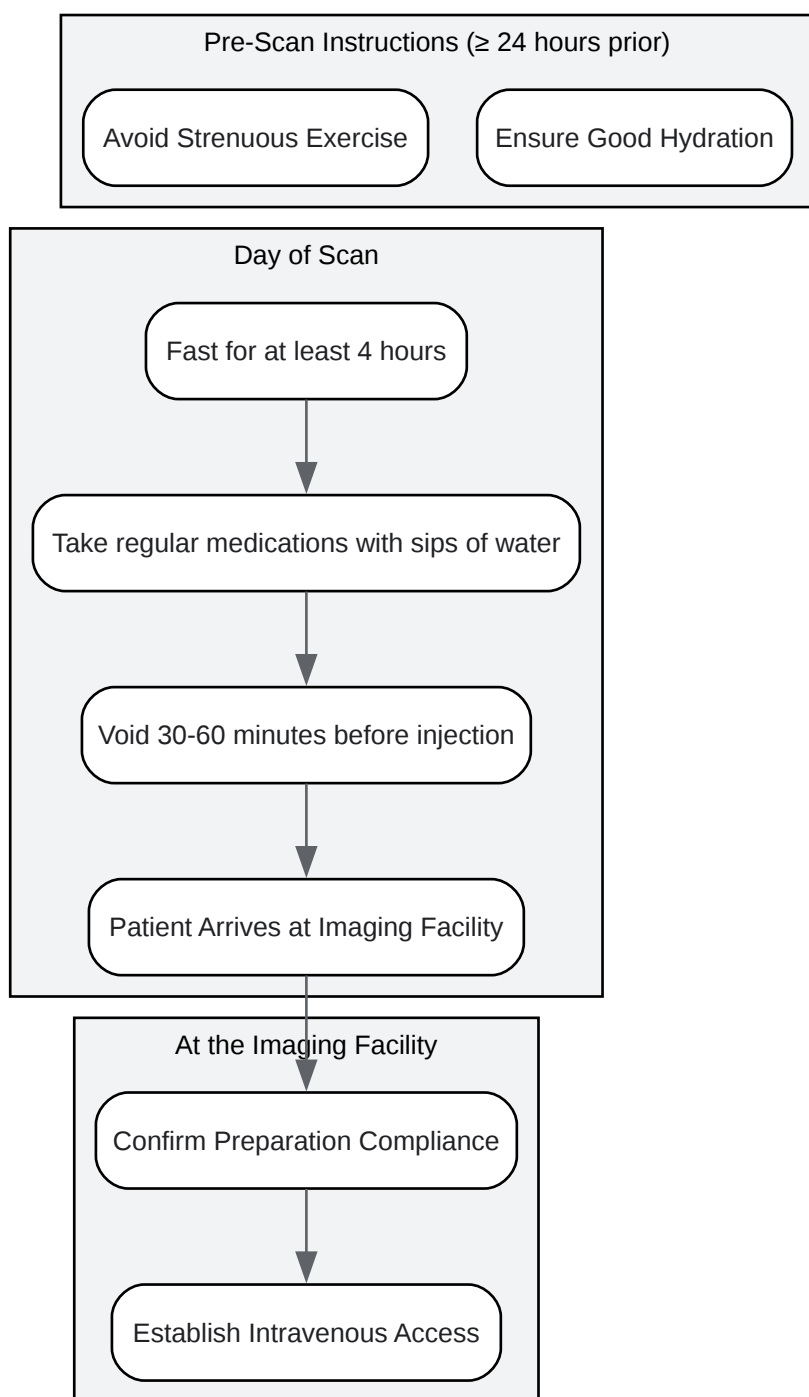
### Patient Preparation

Proper patient preparation is essential to minimize physiological variations that could interfere with **Fluciclovine** F 18 biodistribution and image interpretation.

### Pre-Scan Preparatory Protocol

Parameter	Recommendation	Rationale
Dietary Restriction	Fasting for a minimum of 4 hours prior to Fluciclovine F 18 administration. <a href="#">[1][2][3][4][5][6][7][8]</a>	To equalize plasma amino acid levels and reduce potential for altered biodistribution of the radiotracer. <a href="#">[8]</a> Sips of water for taking medications are permissible. <a href="#">[1][2][3][5][6][7][8]</a>
Exercise	Avoid significant or strenuous exercise for at least 24 hours prior to the PET scan. <a href="#">[1][2][6][7][9][10][11]</a>	Strenuous activity can increase amino acid transport and protein synthesis in muscles, leading to increased muscle uptake of Fluciclovine F 18 and potentially obscuring sites of disease. <a href="#">[2]</a>
Hydration	Patients should be well-hydrated. <a href="#">[9]</a> Encourage drinking water before the scan.	Adequate hydration helps in the clearance of the radiotracer and reduces radiation exposure to the bladder. <a href="#">[2]</a>
Voiding	Patients should be encouraged to void approximately 30 to 60 minutes before the injection and then refrain from voiding until the scan is complete. <a href="#">[1][12][6]</a>	This helps to minimize urinary radioactivity in the bladder which could otherwise interfere with the interpretation of pelvic imaging. <a href="#">[5][6][13]</a>
Medications	Patients can generally continue to take their prescribed medications. <a href="#">[5][10]</a>	There are no known contraindications with other medications. <a href="#">[5]</a>

## Patient Preparation Workflow



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*Patient preparation workflow for **Fluciclovine F 18** imaging.*

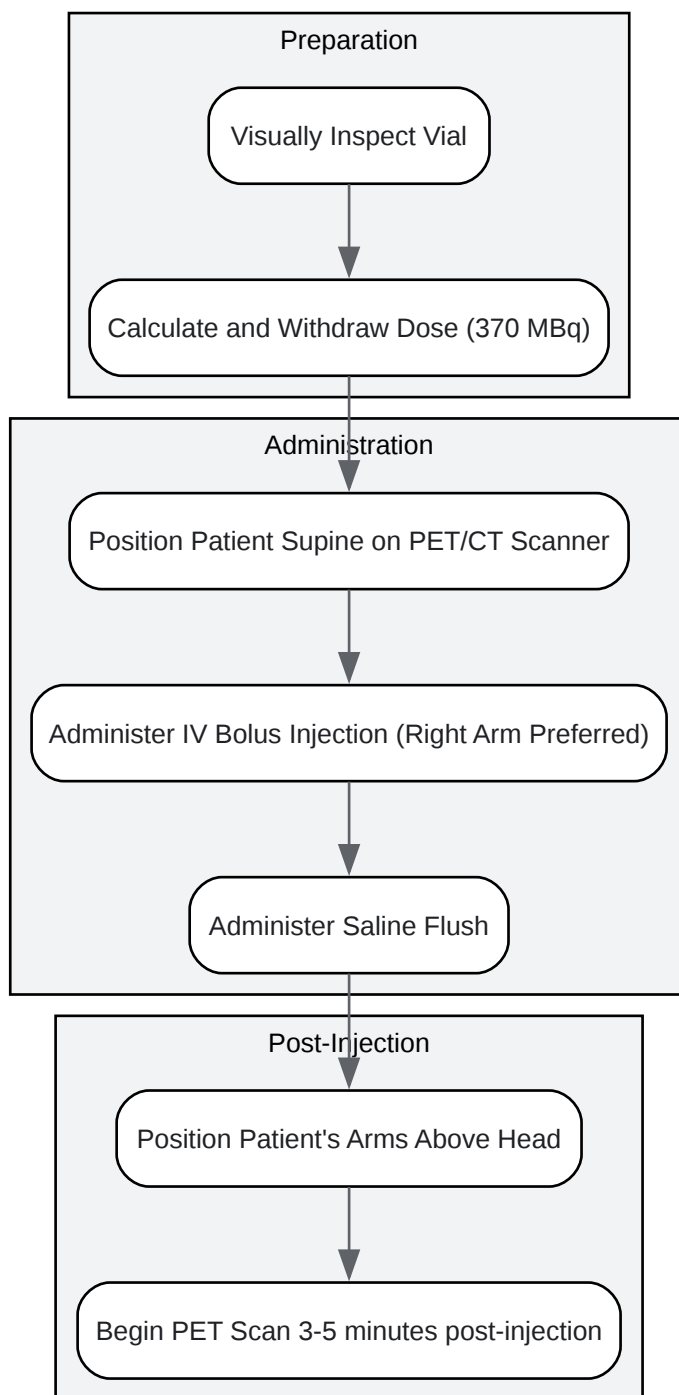
## Injection Technique

The correct administration of **Fluciclovine F 18** is critical for ensuring the accurate delivery of the radiotracer and for the safety of both the patient and healthcare professionals.

## Radiopharmaceutical Handling and Dosing

Parameter	Specification	Rationale and Safety Precautions
Recommended Dose	370 MBq (10 mCi)[1][3][4][5][14]	This dose provides a good balance between image quality and radiation exposure.
Administration Route	Intravenous (IV) bolus injection.[1][3][4][7][14]	Ensures rapid and complete delivery of the radiotracer into the systemic circulation.
Visual Inspection	Inspect the solution for particulate matter and discoloration before administration.[1][4][12][14]	Do not use if the solution is not clear and colorless.
Aseptic Technique	Use aseptic technique and radiation shielding (e.g., syringe shields) during withdrawal and administration.[1][3][4][12][14]	To prevent contamination and minimize radiation exposure to personnel.[3][4][14]
Injection Volume	The recommended maximum volume of undiluted Fluciclovine F 18 is 5 mL.[1][2][4][12][7][14][15]	The drug may be diluted with 0.9% Sodium Chloride Injection, USP.[1][2][3][4][12][14]
Injection Site	Injection into the right arm is preferred.[1][2][6]	To avoid potential misinterpretation of radiotracer stasis in the left axillary vein as a metastatic lymph node (Virchow's node).[1][6]
Saline Flush	Administer an intravenous flush of sterile 0.9% Sodium Chloride Injection, USP, after the injection.[1][2][3][4][12][7][11][14]	To ensure the full dose is delivered from the IV line into the patient's circulation.[1][2][3][4][12][7][14]

## Fluciclovine F 18 Injection Protocol



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*Fluciclovine F 18 injection and imaging initiation workflow.*

## Image Acquisition

While this document focuses on patient preparation and injection, the timing of image acquisition is directly linked to these procedures.

## Scan Initiation and Parameters

Parameter	Recommendation	Rationale
Scan Start Time	Begin PET scanning 3 to 5 minutes after the completion of the Fluciclovine F 18 injection. [1][2][3][4][12][7][11][14]	The optimal tumor-to-background contrast is observed between 4 and 10 minutes post-injection.[1][3][7]
Patient Positioning	The patient should be positioned supine with their arms raised above their head. [1][3][4][12][7][11][15]	This position minimizes beam hardening artifacts and allows for a clear field of view of the torso.
Scan Duration	A typical total scan time is between 20 to 30 minutes.[1] [3][4][12][7][11][14]	This duration allows for adequate data acquisition from the mid-thigh to the base of the skull.[3][4][12][7][11][14]

Note: Alterations in biodistribution may occur if scanning is initiated too early (increased blood pool) or too late (increased muscle uptake), which should be considered during image interpretation.[1]

## Safety Considerations

- Radiation Safety:** **Fluciclovine F 18** is a radioactive drug. All handling should be performed by qualified personnel using appropriate safety measures, including waterproof gloves and effective shielding, to minimize radiation exposure to both the patient and healthcare providers.[3][4][14] The effective radiation dose from a 370 MBq injection is approximately 8 mSv.[3][4][14]
- Hypersensitivity Reactions:** Although rare, hypersensitivity reactions, including anaphylaxis, may occur. Emergency resuscitation equipment and trained personnel should be readily available.[14][15][16]

- Image Interpretation: A negative scan does not definitively rule out recurrent prostate cancer, and a positive scan does not confirm it.[14] **Fluciclovine** F 18 uptake can also be seen in other cancers and in benign prostatic hypertrophy.[14][16] Clinical correlation and potentially histopathological evaluation are recommended.[14][16] The performance of **Fluciclovine** F 18 imaging may be influenced by PSA levels.[14]

By following these detailed protocols, researchers, scientists, and drug development professionals can ensure the standardization and quality of **Fluciclovine** F 18 PET imaging studies, leading to more reliable and reproducible results.

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